

Proper Disposal of 3-Hydroxyquinoline: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 3-Hydroxyquinoline

Cat. No.: B051751

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For immediate reference, **3-Hydroxyquinoline** is a hazardous chemical requiring careful handling and disposal. This guide provides essential safety and operational procedures for researchers, scientists, and drug development professionals.

Proper disposal of **3-Hydroxyquinoline** is not merely a regulatory requirement but a critical component of laboratory safety and environmental responsibility. This compound is classified as harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.^{[1][2]} Adherence to the procedural guidelines outlined below will mitigate risks and ensure compliance with safety standards.

Key Safety & Handling Information

Before handling **3-Hydroxyquinoline**, it is imperative to consult the Safety Data Sheet (SDS) and be fully aware of the associated hazards.

Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.

Engineering Controls: All work with **3-Hydroxyquinoline** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize inhalation exposure.

Emergency Procedures:

- Skin Contact: Immediately wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.[1]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.

Quantitative Data Summary

The following table summarizes key quantitative data for **3-Hydroxyquinoline** for easy reference.

Property	Value
Molecular Formula	C ₉ H ₇ NO
Molecular Weight	145.16 g/mol [2]
CAS Number	580-18-7[1]
Appearance	Solid
Hazard Class	6.1 (Toxic solid)[1]
Packing Group	III[1]

Step-by-Step Disposal Protocol

The proper disposal of **3-Hydroxyquinoline** waste is crucial to prevent environmental contamination and ensure a safe laboratory environment. Under no circumstances should this chemical be disposed of down the drain or in regular trash.

Experimental Protocol for Waste Collection and Disposal:

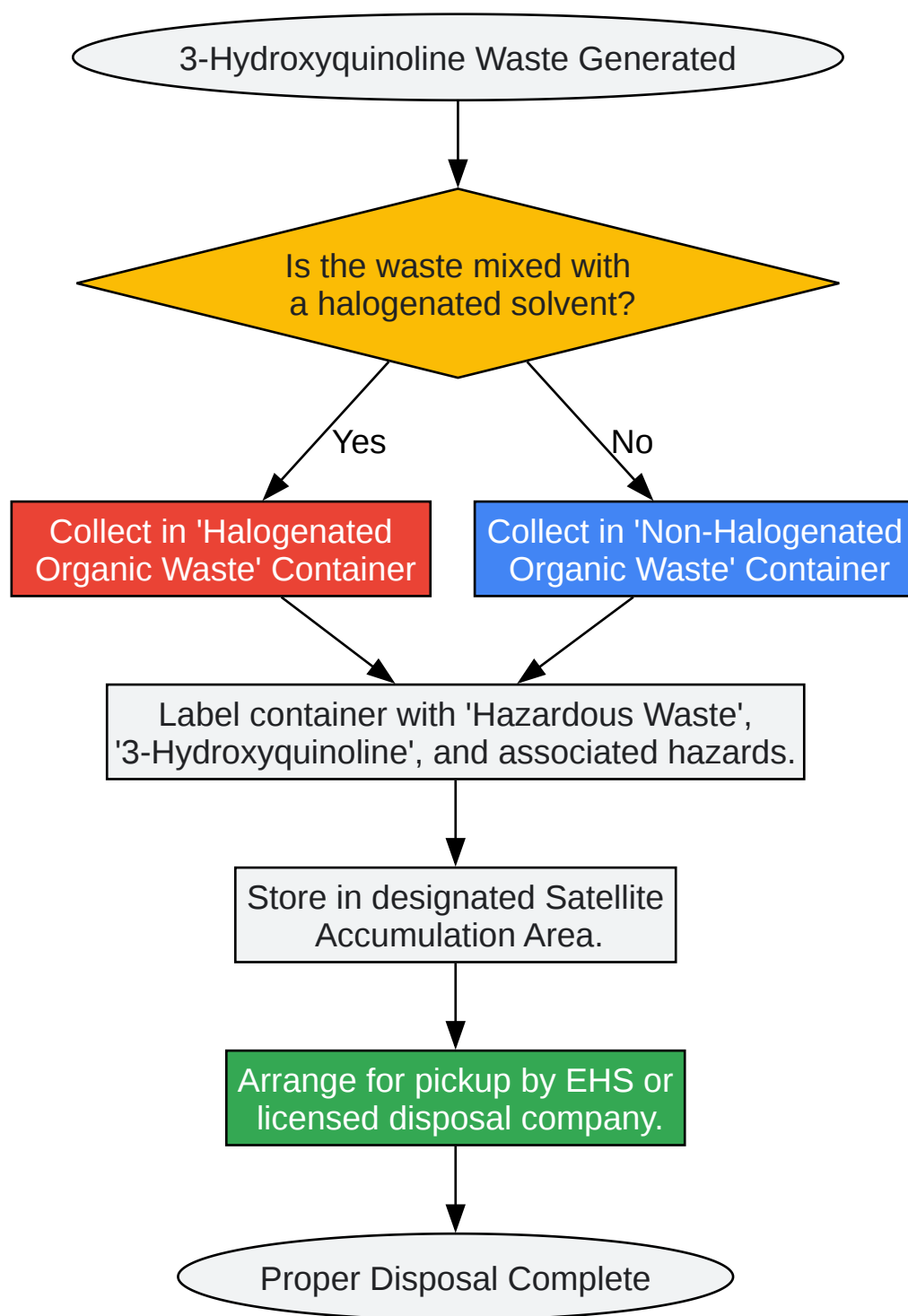
- Waste Segregation:

- **3-Hydroxyquinoline** is an organic chemical. It should be segregated as halogenated or non-halogenated organic waste based on its formulation. As **3-Hydroxyquinoline** itself does not contain halogens, it should be disposed of in a designated non-halogenated organic waste container, unless it is mixed with halogenated solvents.
- Crucially, do not mix this waste with incompatible materials such as acids, bases, or oxidizers.
- Container Selection and Labeling:
 - Use a designated, leak-proof, and chemically compatible waste container.
 - The container must be clearly labeled with "Hazardous Waste," the full chemical name "**3-Hydroxyquinoline**," and any other components mixed with it. The associated hazard pictograms (e.g., harmful/irritant) should also be visible.
- Waste Accumulation:
 - Collect all waste containing **3-Hydroxyquinoline**, including contaminated consumables (e.g., pipette tips, weighing boats), in the designated container.
 - Keep the waste container securely closed except when adding waste.
 - Store the container in a designated satellite accumulation area within the laboratory, away from general work areas.
- Disposal of Empty Containers:
 - Any container that has held **3-Hydroxyquinoline** must be decontaminated before disposal.
 - Triple-rinse the empty container with a suitable solvent (e.g., acetone or ethanol).
 - The rinsate must be collected and disposed of as hazardous waste in the appropriate non-halogenated organic waste stream.
 - After triple-rinsing, deface the label on the container and dispose of it according to your institution's guidelines for decontaminated lab glass or plastic.

- Final Disposal:
 - All chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - Follow all local, state, and federal regulations for the disposal of toxic organic chemicals.
- [1]

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **3-Hydroxyquinoline** waste.



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Caption: Decision workflow for **3-Hydroxyquinoline** waste disposal.

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References

- 1. fishersci.com [fishersci.com]
- 2. 3-Hydroxyquinoline | C₉H₇NO | CID 11376 - PubChem [pubchem.ncbi.nlm.nih.gov]
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